

In-Depth Technical Guide: Physicochemical Properties of 4-Bromo-2-chlorobenzotrifluoride

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Compound of Interest

Compound Name: 4-Bromo-2-chlorobenzotrifluoride

Cat. No.: B1287702

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **4-Bromo-2-chlorobenzotrifluoride**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

Core Physicochemical Data

A comprehensive summary of the key quantitative data for **4-Bromo-2-chlorobenzotrifluoride** is presented below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₇ H ₃ BrClF ₃	[1][2][3][4][5]
Molecular Weight	259.45 g/mol	[1][2][3][4][5]
CAS Number	467435-07-0	[1][3][4]
Appearance	Colorless to almost colorless clear liquid	[1]
Density	1.76 g/cm ³	[1][4]
Refractive Index	n _{20/D} 1.51	[1]
IUPAC Name	4-bromo-2-chloro-1-(trifluoromethyl)benzene	[5]

Experimental Protocols

The determination of the molecular weight of **4-Bromo-2-chlorobenzotrifluoride** is typically achieved through mass spectrometry. A detailed, generalized experimental protocol is provided below.

Objective: To determine the molecular weight of **4-Bromo-2-chlorobenzotrifluoride** using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

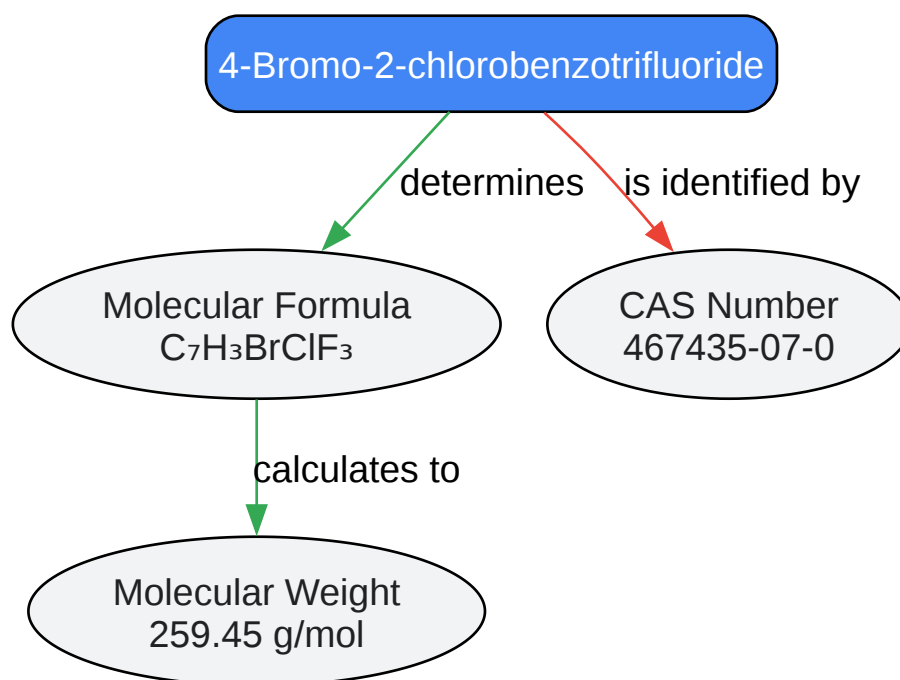
- **4-Bromo-2-chlorobenzotrifluoride** sample
- High-purity solvent (e.g., dichloromethane or hexane)
- GC-MS instrument equipped with a suitable capillary column (e.g., DB-5ms)
- Helium carrier gas (99.999% purity)
- Microsyringe

Procedure:

- Sample Preparation: Prepare a dilute solution of **4-Bromo-2-chlorobenzotrifluoride** in the chosen solvent (e.g., 1 mg/mL).
- GC-MS Instrument Setup:
 - Set the injector temperature to 250°C.
 - Set the oven temperature program: initial temperature of 50°C, hold for 2 minutes, then ramp to 280°C at a rate of 10°C/min, and hold for 5 minutes.
 - Set the carrier gas (Helium) flow rate to 1 mL/min.
 - Set the mass spectrometer to scan in the range of 50-500 m/z.
 - Use electron ionization (EI) at 70 eV.
- Injection: Inject 1 µL of the prepared sample into the GC-MS instrument.
- Data Acquisition: Acquire the mass spectrum of the eluting peak corresponding to **4-Bromo-2-chlorobenzotrifluoride**.
- Data Analysis: Identify the molecular ion peak (M⁺) in the mass spectrum. The m/z value of this peak corresponds to the molecular weight of the compound.

Logical Relationship Diagram

The following diagram illustrates the logical relationship between the compound's identity and its fundamental physicochemical properties.



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Caption: Relationship between compound identity and its core properties.

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